

Best practices for long-term storage of Adrixetinib TFA

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Compound of Interest

Compound Name: Adrixetinib TFA

Cat. No.: B12383634

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Adrixetinib TFA: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **Adrixetinib TFA**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Adrixetinib TFA**?

There is limited publicly available data on the specific long-term storage conditions for solid **Adrixetinib TFA**. However, based on general best practices for chemical compounds and available supplier information, it is recommended to store the solid powder in a cool, dry, and dark place. One supplier suggests that for shipment within the continental US, room temperature is acceptable, but this may vary for other locations. For long-term storage, it is prudent to store it at a controlled cool temperature, such as 2-8°C, to minimize potential degradation. Always refer to the certificate of analysis or the supplier's datasheet for any specific storage instructions provided with your batch of the compound.

Q2: How should I store stock solutions of **Adrixetinib TFA**?

Stock solutions of **Adrixetinib TFA** should be aliquoted to avoid repeated freeze-thaw cycles.

[1] It is recommended to store these aliquots in tightly sealed vials, protected from moisture and light.[1] For different storage durations, the following temperature guidelines are provided:

- -80°C: for up to 6 months.[\[1\]](#)
- -20°C: for up to 1 month.[\[1\]](#)

Always use the stock solution within the recommended timeframe to ensure its stability and activity.[\[1\]](#)

Troubleshooting Guide

Q1: I observe discoloration or changes in the physical appearance of my solid **Adrixetinib TFA**. What should I do?

Changes in the physical appearance of the compound, such as discoloration or clumping, can be an indication of degradation or contamination. This could be due to exposure to light, moisture, or improper temperatures. It is recommended to discard the compound and use a fresh batch for your experiments to ensure the integrity of your results. To prevent this, always store the solid compound in a tightly sealed container, in a dark and dry environment, and at a consistently cool temperature.

Q2: My experimental results are inconsistent, and I suspect an issue with my **Adrixetinib TFA** stock solution. What could be the cause?

Inconsistent experimental results can arise from the degradation of the **Adrixetinib TFA** stock solution. The most common causes for this are:

- **Repeated Freeze-Thaw Cycles:** This can degrade the compound. To avoid this, prepare single-use aliquots of your stock solution.[\[1\]](#)
- **Improper Storage Temperature:** Storing the solution at a temperature warmer than recommended can accelerate degradation. Ensure your freezer maintains the correct temperature (-20°C or -80°C).
- **Extended Storage:** Do not use stock solutions that have been stored for longer than the recommended duration (1 month at -20°C, 6 months at -80°C).[\[1\]](#)
- **Solvent Evaporation:** Ensure your vials are tightly sealed to prevent solvent evaporation, which would change the concentration of your stock solution.

If you suspect your stock solution is compromised, it is best to prepare a fresh solution from a new batch of solid compound.

Data Presentation

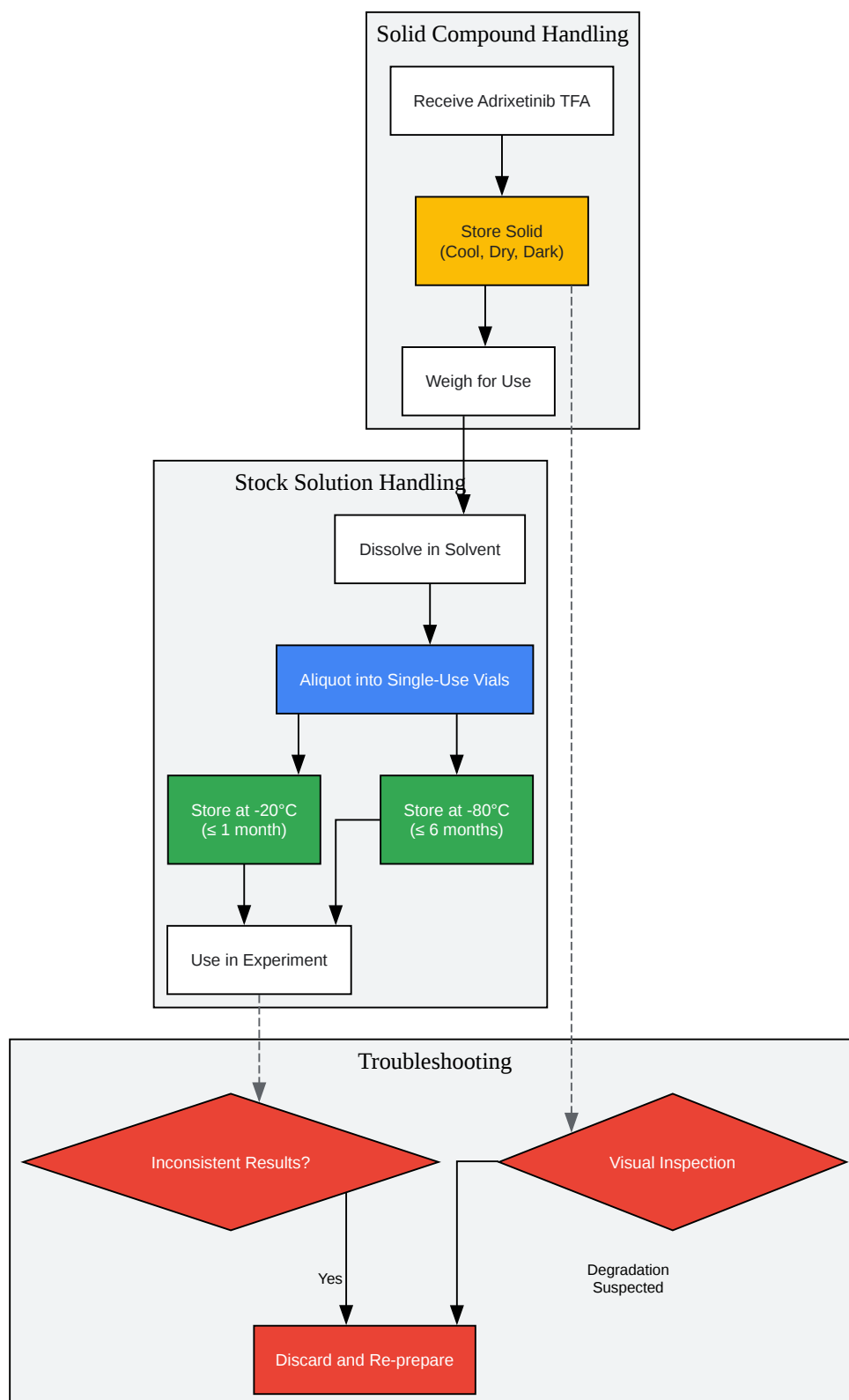
Storage Condition	Recommended Duration	Key Considerations
Solid Compound	Refer to supplier datasheet	Store in a cool, dry, dark place. Protect from moisture.
Stock Solution (-20°C)	Up to 1 month ^[1]	Aliquot to avoid freeze-thaw cycles. Protect from light and moisture. ^[1]
Stock Solution (-80°C)	Up to 6 months ^[1]	Aliquot to avoid freeze-thaw cycles. Protect from light and moisture. ^[1]

Experimental Protocols

Protocol for Preparation and Storage of **Adrixetinib TFA** Stock Solution

- **Weighing:** Carefully weigh the desired amount of solid **Adrixetinib TFA** in a chemical fume hood. Use appropriate personal protective equipment (PPE).
- **Dissolving:** Add the appropriate solvent (e.g., DMSO) to the solid compound. Vortex briefly until the solid is completely dissolved. Refer to the supplier's datasheet for solubility information.
- **Aliquoting:** Dispense the stock solution into single-use, light-protected (e.g., amber) microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to avoid partial use and re-freezing.
- **Sealing and Labeling:** Tightly seal each aliquot. Label each tube clearly with the compound name, concentration, date of preparation, and storage temperature.
- **Storage:** Immediately place the aliquots in the appropriate freezer (-20°C or -80°C) for long-term storage.

Mandatory Visualization



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Caption: Workflow for Handling and Storage of **Adrixetinib TFA**.

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References

- 1. researchgate.net [researchgate.net]
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